

1,3-17:0 DG-d5 structure and formula

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Compound of Interest

Compound Name: 1,3-17:0 DG-d5

Cat. No.: B15557251

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Technical Guide: 1,3-17:0 DG-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the deuterated diacylglycerol, **1,3-17:0 DG-d5**. It covers its chemical structure, and physical properties, and outlines its application as an internal standard in mass spectrometry-based lipidomics.

Core Compound Information

1,3-17:0 DG-d5, also known as 1,3-diheptadecanoyl-glycerol-d5, is a synthetic, deuterated form of diacylglycerol containing two 17-carbon fatty acid chains (heptadecanoic acid). The deuterium labels on the glycerol backbone make it an ideal internal standard for mass spectrometry applications, allowing for precise and accurate quantification of endogenous diacylglycerols in complex biological samples.

Chemical Structure:

(Note: The five deuterium atoms are located on the glycerol backbone)

Quantitative Data Summary

The following table summarizes the key quantitative data for **1,3-17:0 DG-d5**.

Property	Value	Reference
Chemical Formula	C37H67D5O5	[1][2][3][4]
Molecular Weight	602.00 g/mol	[1][2][3]
CAS Number	1246523-65-8	[1][2][3][5]
Purity	>99%	[2][5]
Appearance	White to off-white solid	[1]
Storage Temperature	-20°C	[1][2][5]

Experimental Protocols: Use as an Internal Standard in Lipidomics

1,3-17:0 DG-d5 is commonly used as an internal standard in lipidomics workflows to quantify diacylglycerols in biological samples by liquid chromatography-mass spectrometry (LC-MS).[2] The following is a generalized protocol.

A. Sample Preparation and Lipid Extraction:

- **Homogenization:** Homogenize the biological tissue or cell pellet in a suitable solvent, such as a mixture of chloroform and methanol.
- **Internal Standard Spiking:** Add a known amount of **1,3-17:0 DG-d5** to the homogenate. The amount added should be optimized based on the expected concentration of endogenous diacylglycerols in the sample.
- **Lipid Extraction:** Perform a liquid-liquid extraction to separate the lipid-containing organic phase from the aqueous phase. The Bligh and Dyer method is a common choice.
- **Drying and Reconstitution:** Evaporate the organic solvent under a stream of nitrogen and reconstitute the lipid extract in a solvent compatible with the LC-MS system (e.g., methanol/chloroform 1:1, v/v).

B. LC-MS Analysis:

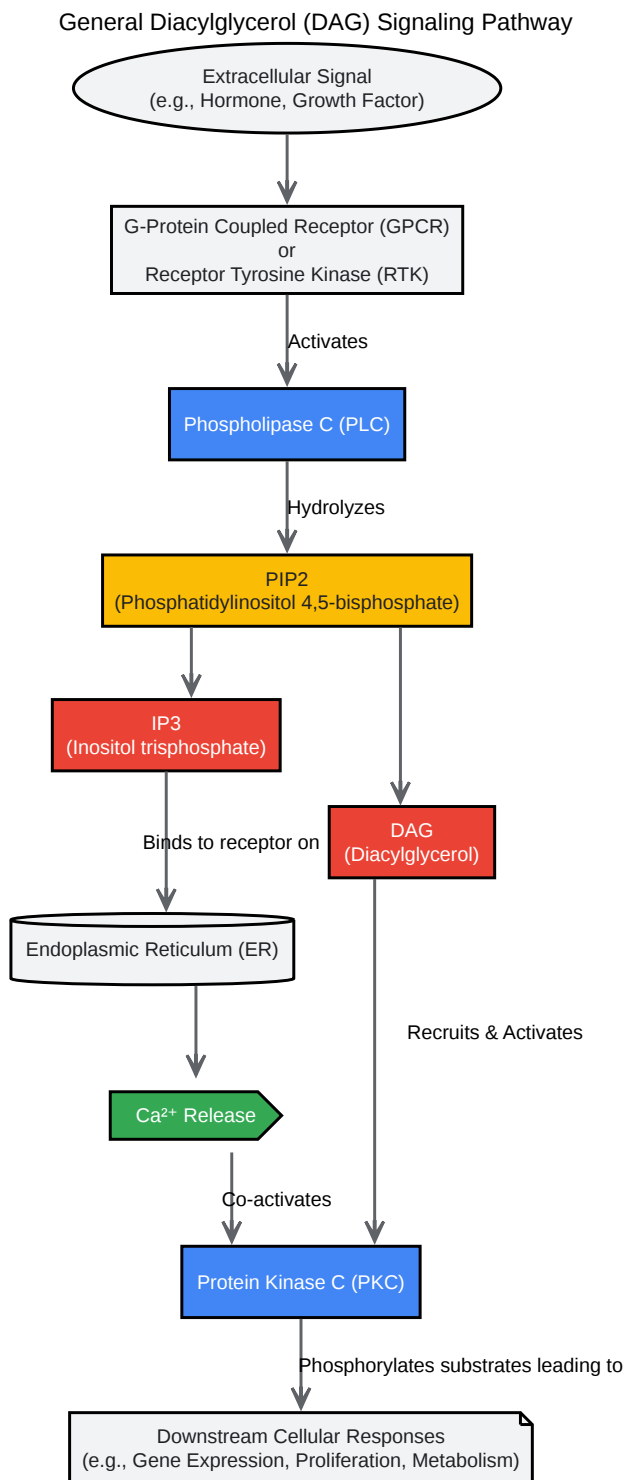
- **Chromatographic Separation:** Inject the reconstituted lipid extract onto a reverse-phase or normal-phase HPLC column to separate the different lipid classes. A C18 column is frequently used for the separation of diacylglycerols.
- **Mass Spectrometry Detection:** Analyze the eluent using a mass spectrometer, typically a triple quadrupole or a high-resolution mass spectrometer (e.g., Q-TOF, Orbitrap), operating in positive ion mode.
- **Data Acquisition:** Monitor for the specific precursor-to-product ion transitions for both the endogenous diacylglycerols of interest and the **1,3-17:0 DG-d5** internal standard. For **1,3-17:0 DG-d5**, the transition to monitor would be based on the neutral loss of one of the deuterated fatty acid chains.

C. Data Analysis and Quantification:

- **Peak Integration:** Integrate the peak areas for the endogenous diacylglycerol species and the **1,3-17:0 DG-d5** internal standard.
- **Quantification:** Calculate the concentration of the endogenous diacylglycerols by comparing the ratio of their peak areas to the peak area of the known amount of the **1,3-17:0 DG-d5** internal standard.

Visualization of a Relevant Signaling Pathway

Diacylglycerols are critical second messengers in a variety of cellular signaling pathways, most notably in the activation of Protein Kinase C (PKC). The specific role of diacylglycerols with odd-chain fatty acids like 17:0 is an area of ongoing research. The diagram below illustrates the general diacylglycerol signaling cascade.



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Caption: General Diacylglycerol (DAG) Signaling Pathway.

Concluding Remarks

1,3-17:0 DG-d5 is a valuable tool for researchers in the field of lipidomics, enabling the accurate quantification of diacylglycerol species. Its use as an internal standard is crucial for obtaining reliable data in studies investigating the role of lipids in health and disease. Further research into the specific biological functions of odd-chain diacylglycerols will likely expand the applications of this and similar deuterated lipid standards.

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